

Unveiling PD-334581: A Technical Guide for Researchers

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Compound of Interest

Compound Name: PD-334581

Cat. No.: B15614767

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This technical guide provides an in-depth overview of **PD-334581**, a potent and selective inhibitor of MEK1. This document is intended for researchers, scientists, and drug development professionals interested in the chemical properties, biological activity, and potential applications of this compound.

Core Chemical and Physical Properties

PD-334581, with the CAS Number 548756-68-9, is a small molecule inhibitor belonging to the class of morpholineethanamine derivatives.^{[1][2][3]} Its chemical and physical properties are summarized in the table below.

Property	Value	Source
IUPAC Name	N-[5-[3,4-Difluoro-2-[(2-fluoro-4-iodophenyl)amino]phenyl]-1,3,4-oxadiazol-2-yl]-4-morpholineethanamine	[1][4]
Molecular Formula	C ₂₀ H ₁₉ F ₃ IN ₅ O ₂	[1][2][4][5]
Molecular Weight	545.3 g/mol	[1][2][4]
SMILES Notation	<chem>FC1=CC(I)=CC=C1NC2=C(F)C(F)=CC=C2C3=NN=C(NCCN4CCOCC4)O3</chem>	[4]
CAS Number	548756-68-9	[1][2][3]
Physical Form	Powder	[3]
Color	White to yellow	[3]
Purity	≥98% (HPLC)	[1][4]
Storage	Store at +4°C	[1][4]
Boiling Point	536.6±60.0 °C (Predicted)	[3]
Density	1.676±0.06 g/cm ³ (Predicted)	[3]
pKa	6.57±0.10 (Predicted)	[3]

Solubility

Proper dissolution is critical for in vitro and in vivo studies. The solubility of **PD-334581** in common laboratory solvents is detailed below.

Solvent	Maximum Concentration	Source
DMSO	100 mM (54.53 mg/mL)	[1][3][4]
Ethanol	10 mM (5.45 mg/mL)	[1][4]

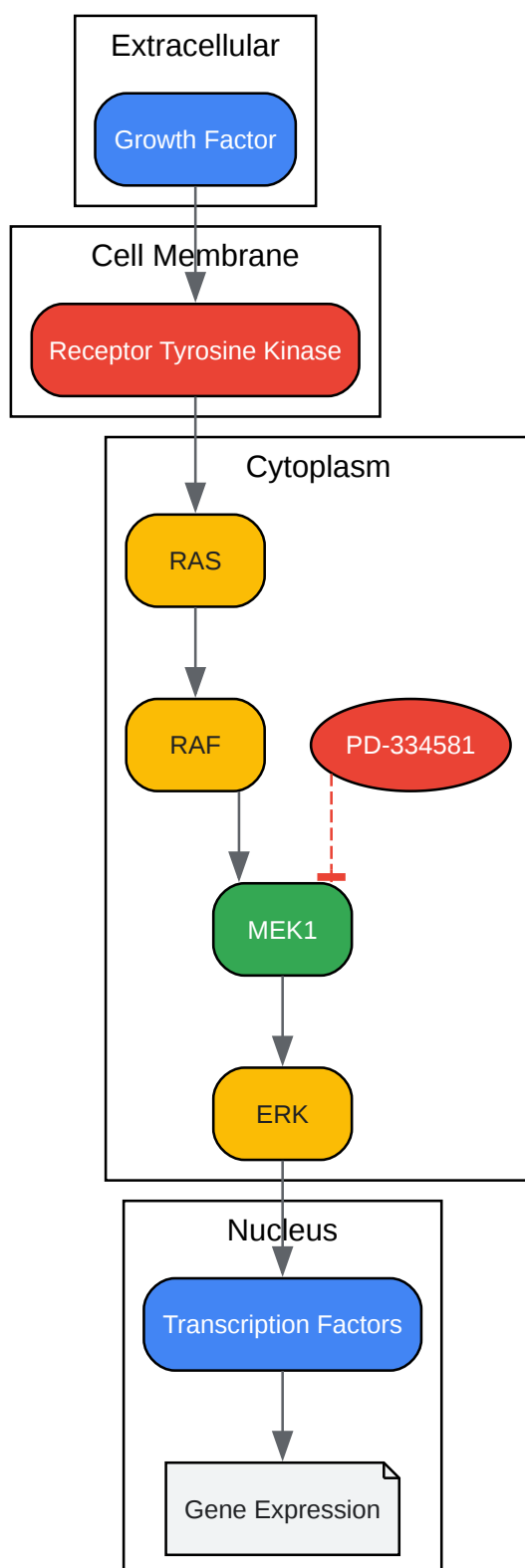
Biological Activity and Mechanism of Action

PD-334581 is a potent inhibitor of MEK1, a key kinase in the mitogen-activated protein kinase (MAPK) signaling pathway.^{[1][4]} It functions as an analog of PD 184352.^{[1][4]} The MAPK pathway is a critical intracellular signaling cascade that regulates a wide range of cellular processes, including cell division, metabolism, and survival.^[4]

The inhibitory activity of **PD-334581** has been demonstrated in cellular assays. For instance, in C26 colon carcinoma cells, **PD-334581** inhibits MEK activity with an IC₅₀ value of 0.032 μM.^[3]

Signaling Pathway

The diagram below illustrates the canonical MAPK/ERK signaling pathway, highlighting the point of inhibition by **PD-334581**.



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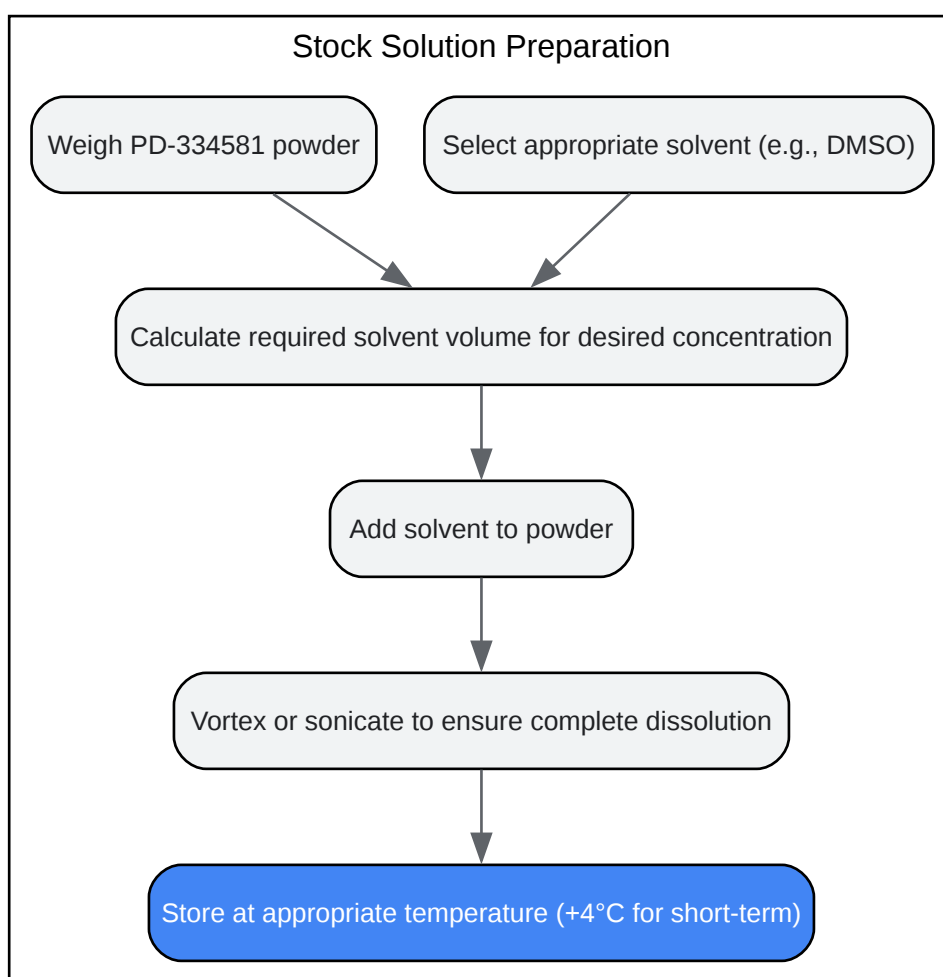
PD-334581 inhibits MEK1 in the MAPK signaling cascade.

Experimental Protocols

While specific, detailed experimental protocols are highly dependent on the experimental system, the following provides a general guideline for preparing stock solutions of **PD-334581**.

Preparation of Stock Solutions

To prepare a stock solution of **PD-334581**, the following steps can be followed, based on its molecular weight of 545.3 g/mol ^[4]



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A generalized workflow for preparing **PD-334581** stock solutions.

Example Calculation for a 10 mM Stock Solution:

To prepare 1 mL of a 10 mM stock solution in DMSO:

- Mass required: $10 \text{ mmol/L} \times 1 \text{ L}/1000 \text{ mL} \times 1 \text{ mL} \times 545.3 \text{ g/mol} = 0.005453 \text{ g} = 5.453 \text{ mg}$
- Procedure: Weigh 5.453 mg of **PD-334581** and dissolve it in 1 mL of DMSO.

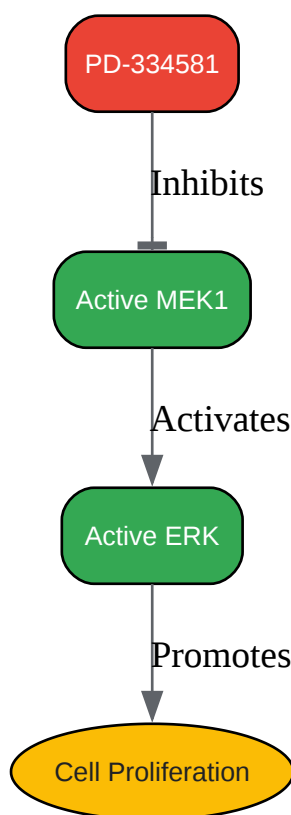
For other concentrations, the following table can be used as a reference for the volume of solvent to add to a specific mass of the compound.

Mass of PD-334581	1 mg	5 mg	10 mg
Volume for 1 mM	1.83 mL	9.17 mL	18.34 mL
Volume for 5 mM	0.37 mL	1.83 mL	3.67 mL
Volume for 10 mM	0.18 mL	0.92 mL	1.83 mL
Volume for 50 mM	0.04 mL	0.18 mL	0.37 mL

This data is based on a molecular weight of 545.3 g/mol . For batch-specific calculations, always refer to the molecular weight provided on the product vial or Certificate of Analysis.[\[4\]](#)

Logical Relationship of Inhibition

The inhibitory action of **PD-334581** on MEK1 has a direct downstream effect on the phosphorylation and activation of ERK, which in turn affects gene expression. This logical relationship is crucial for understanding its mechanism of action in a cellular context.



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Logical flow of MEK1 inhibition by **PD-334581** and its downstream effects.

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